

CC260 solubility and stability issues

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Compound of Interest

Compound Name: CC260

Cat. No.: B15600648

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CC260 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for troubleshooting issues related to the solubility and stability of **CC260**, a selective PI5P4K α and PI5P4K β inhibitor.[\[1\]](#)

Frequently Asked Questions (FAQs)

Q1: What is **CC260** and what is its primary mechanism of action? A1: **CC260** is a selective inhibitor of Phosphatidylinositol-5-Phosphate 4-Kinase Alpha (PI5P4K α) and Beta (PI5P4K β) with Ki values of 40 nM and 30 nM, respectively.[\[1\]](#) It plays a role in disrupting cellular energy metabolism and has been shown to selectively target and kill p53-null tumor cells.[\[1\]](#) Its mechanism involves the inhibition of PI5P4K α/β , which affects downstream signaling pathways, including reducing S6K phosphorylation by mTORC1 and increasing ACC phosphorylation in a dose-dependent manner.[\[1\]](#)

Q2: What is the recommended solvent for preparing a **CC260** stock solution? A2: Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for preparing concentrated stock solutions of **CC260**.[\[1\]\[2\]\[3\]\[4\]](#) It is critical to use anhydrous, high-purity DMSO to prevent compound degradation and ensure maximum solubility.[\[2\]\[3\]](#)

Q3: How should solid **CC260** and its stock solutions be stored for long-term stability? A3:

- Solid Form: Upon receipt, solid (powder) **CC260** should be stored at -20°C, or for longer-term storage, -80°C is recommended.[\[3\]\[4\]](#) The container must be tightly sealed and protected from light and moisture to prevent degradation.[\[4\]](#)

- **Stock Solutions:** Prepare high-concentration stock solutions in anhydrous DMSO (e.g., 10 mM or higher) and aliquot them into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3][4] These aliquots should be stored at -80°C for long-term stability.[3][4]

Q4: My **CC260** is precipitating when I dilute my DMSO stock into aqueous cell culture media.

Why is this happening and how can I fix it? A4: This is a common issue for hydrophobic compounds.[5] Precipitation occurs due to the drastic change in solvent polarity when a DMSO stock is diluted into an aqueous buffer.[5] To prevent this:

- **Lower the Final Concentration:** Ensure your final working concentration does not exceed the aqueous solubility limit of **CC260**.
- **Optimize DMSO Concentration:** Keep the final DMSO concentration in your media as low as possible (typically $\leq 0.1\%$ for cell-based assays) to maintain solubility without causing cellular toxicity.[2]
- **Use Proper Mixing Technique:** Add the DMSO stock solution dropwise into the vortexing or stirring aqueous buffer. This avoids creating localized areas of high concentration that promote precipitation.[5]
- **Consider Serial Dilutions:** Performing an intermediate dilution of the stock in DMSO before the final dilution into aqueous media can sometimes help.[2]

Troubleshooting Guides

This section addresses specific issues that may arise during the preparation and use of **CC260** solutions.

Problem	Potential Cause	Recommended Solution	Expected Outcome
Solid CC260 will not dissolve in DMSO.	1. Low Temperature: Insufficient kinetic energy. 2. Hygroscopic DMSO: DMSO has absorbed water from the air, reducing its solvating power. [2] 3. Impure Compound: Contaminants may be present.	1. Gently warm the solution in a 37°C water bath for 5-10 minutes and/or sonicate for 10-15 minutes. [2] 2. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. [2] 3. Verify the purity and identity of the compound via analytical methods.	The compound fully dissolves, resulting in a clear, particle-free solution.
Prepared working solution is cloudy or has particulates.	1. Precipitation: Final concentration exceeds aqueous solubility. 2. Incomplete Dissolution: The initial stock solution was not fully dissolved. 3. Buffer Incompatibility: Components of the aqueous buffer are causing the compound to "salt out". [5]	1. Prepare a more dilute working solution. 2. Ensure the DMSO stock is completely clear before dilution. Briefly sonicate the final working solution. [5] 3. Test solubility in different aqueous buffers (e.g., PBS, TRIS) to find a more compatible system. [2]	The working solution is clear and free of visible particles.
Loss of biological activity in the experiment.	1. Degradation: The compound may have degraded due to improper storage, repeated freeze-thaw cycles, or instability in the aqueous buffer at 37°C. [3] 2. Adsorption	1. Always use freshly prepared dilutions from a properly stored, single-use aliquot of stock solution. [3] [4] 2. Use low-adhesion plasticware. Pre-rinse	Experimental results are consistent and reproducible.

to Plastics:
Hydrophobic
compounds can stick
to plastic labware,
reducing the effective
concentration.[5]

pipette tips with the
solution before the
final transfer to
mitigate loss.[5]

Data Presentation: Solubility & Stability

Table 1: Solubility Profile of **CC260** This table summarizes the solubility of **CC260** in various solvents and formulations.

Solvent/Formulation	Concentration	Molarity (approx.)	Appearance	Reference
10% DMSO + 90% (20% SBE- β-CD in Saline)	4 mg/mL	8.16 mM	Suspension Solution	[1]
10% DMSO + 90% Corn Oil	≥ 4 mg/mL	≥ 8.16 mM	Clear Solution	[1]
DMSO	≥ 40 mg/mL	≥ 81.56 mM	Clear Solution	[1]

Table 2: Storage Recommendations and Stability This table provides guidelines for storing **CC260** to ensure its long-term integrity.

Form	Solvent	Storage Temp.	Stability Duration	Key Recommendations
Solid (Powder)	N/A	-20°C / -80°C	Years	Store in a tightly sealed container, protected from light and moisture.[4]
Stock Solution	Anhydrous DMSO	-80°C	Months to a year+	Aliquot into single-use vials to avoid freeze-thaw cycles.[3][4]
Working Solution	Aqueous Buffer	4°C or RT	Hours	Not Recommended for Storage. Prepare fresh before each experiment.[3][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **CC260** Stock Solution in DMSO

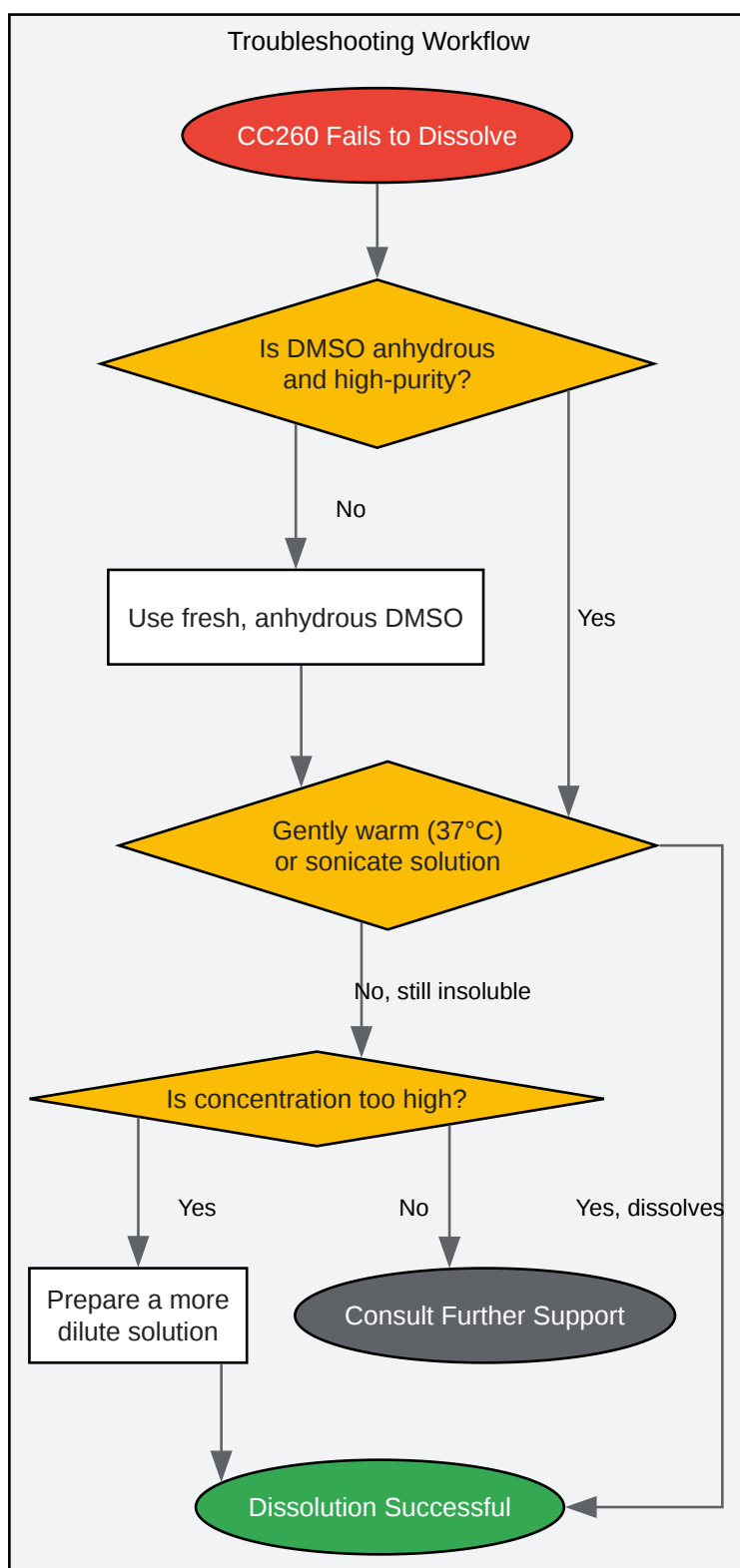
- Materials: **CC260** powder (MW: 490.56 g/mol), anhydrous high-purity DMSO, sterile microcentrifuge tubes, calibrated pipette, vortex mixer, water bath sonicator.
- Procedure:
 - Weighing: Accurately weigh 4.91 mg of **CC260** powder and place it into a sterile vial.
 - Solvent Addition: Add 1.0 mL of anhydrous DMSO to the vial.[6]
 - Dissolution: Cap the vial tightly and vortex vigorously for 2 minutes.[2]

- Sonication (if needed): If the powder is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.[\[2\]](#)
- Visual Inspection: Check that the solution is clear and free of any visible particles.
- Aliquoting and Storage: Dispense the stock solution into single-use, light-protected aliquots (e.g., amber tubes). Store immediately at -80°C.[\[4\]](#)

Protocol 2: Assessing Freeze-Thaw Stability of **CC260** Stock Solution

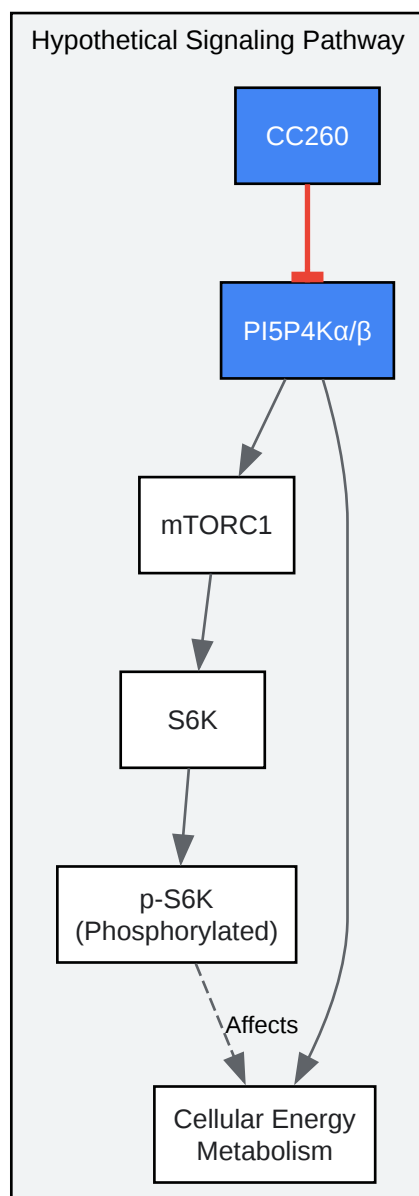
- Objective: To determine if repeated freeze-thaw cycles degrade the compound.
- Procedure:
 - Prepare a fresh 10 mM stock solution of **CC260** in DMSO as described in Protocol 1.
 - Take an initial sample (T0) for analysis via High-Performance Liquid Chromatography (HPLC).
 - Freeze the remaining stock solution at -80°C for at least 1 hour, then thaw completely at room temperature. This constitutes one freeze-thaw cycle.
 - After the first cycle (T1), take another sample for HPLC analysis.
 - Repeat the freeze-thaw process for a total of 3-5 cycles, taking a sample after each cycle (T2, T3, etc.).
 - Analyze all samples by HPLC. Compare the peak area of **CC260** and look for the appearance of new degradation peaks across the time points. A stable compound will show no significant decrease in the main peak area.

Visualizations



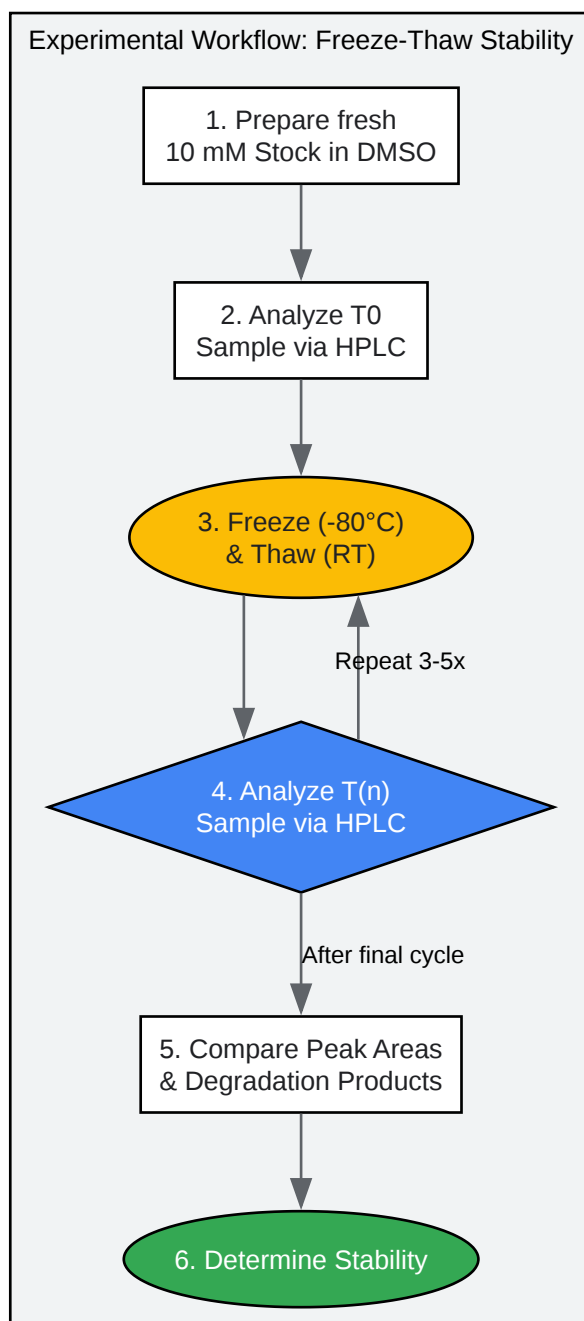
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Caption: Troubleshooting workflow for **CC260** solubility issues.



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Caption: Hypothetical signaling pathway for **CC260**.



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Caption: Workflow for assessing **CC260** freeze-thaw stability.

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